

molecular weight and formula of 2-amino-5-(trifluoromethyl)benzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-amino-5-(trifluoromethyl)benzoic
Acid

Cat. No.: B1279408

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An In-depth Technical Guide on 2-amino-5-(trifluoromethyl)benzoic acid

This guide provides comprehensive information on the chemical properties of **2-amino-5-(trifluoromethyl)benzoic acid**, a compound of significant interest to researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **2-amino-5-(trifluoromethyl)benzoic acid** are summarized below. These properties are crucial for a range of applications, from reaction stoichiometry to analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₆ F ₃ NO ₂ [1] [2] [3] [4] [5]
Molecular Weight	205.13 g/mol [2] [4] [6] [7]

Chemical Structure

The structural arrangement of atoms within the **2-amino-5-(trifluoromethyl)benzoic acid** molecule is depicted in the following diagram. This visualization clarifies the spatial relationship

between the amino group, the carboxylic acid group, and the trifluoromethyl group on the benzene ring.

Caption: Chemical structure of **2-amino-5-(trifluoromethyl)benzoic acid**.

This guide does not contain experimental protocols as no experiments were cited in the provided context.

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